

# 5-Bromo-2-(bromomethyl)-1,3-difluorobenzene material safety data sheet (MSDS)

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## Compound of Interest

**Compound Name:** 5-Bromo-2-(bromomethyl)-1,3-difluorobenzene

**Cat. No.:** B060537

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An In-depth Technical Guide on the Material Safety of **5-Bromo-2-(bromomethyl)-1,3-difluorobenzene**

**Disclaimer:** The following information is a comprehensive guide based on available data for structurally similar compounds. A specific Material Safety Data Sheet (MSDS) for **5-Bromo-2-(bromomethyl)-1,3-difluorobenzene** (CAS No. 162744-60-7) was not readily available. Researchers, scientists, and drug development professionals should handle this compound with caution, adhering to the safety protocols outlined for related hazardous materials.

## Section 1: Chemical Identification and Physical Properties

**5-Bromo-2-(bromomethyl)-1,3-difluorobenzene**, also known as 4-Bromo-2,6-difluorobenzyl bromide, is an organic halogen compound.<sup>[1]</sup> Due to the presence of bromine and fluorine atoms, it is a valuable reagent in organic synthesis, particularly for introducing bromo- and fluoro-moieties into organic molecules and in the preparation of organometallic compounds and pharmaceutical intermediates.<sup>[1]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	$C_7H_4Br_2F_2$	<a href="#">[1]</a>
Molar Mass	285.91 g/mol	<a href="#">[1]</a>
Appearance	Colorless or yellowish liquid	<a href="#">[1]</a>
Density	Approximately 1.85 - 1.991 g/mL	<a href="#">[1]</a>
Boiling Point	Approximately 220-222 °C	<a href="#">[1]</a>
Melting Point	Approximately 19-22 °C	<a href="#">[1]</a>
Flash Point	53 °C (127 °F) (for a similar compound)	<a href="#">[2]</a>
Solubility	Soluble in organic solvents like ether and dichloromethane.	<a href="#">[1]</a>

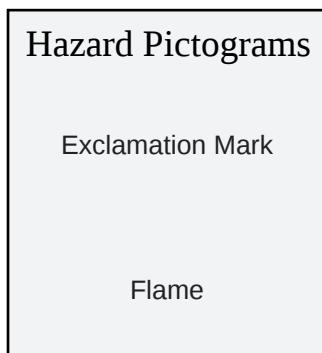
## Section 2: Hazard Identification and GHS Classification

This compound is considered a hazardous substance. The primary hazards are associated with its flammability and its irritant effects on the skin, eyes, and respiratory system.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour. <a href="#">[2]</a>
Skin corrosion/irritation	2	H315: Causes skin irritation. <a href="#">[2]</a> <a href="#">[3]</a>
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation. <a href="#">[2]</a> <a href="#">[3]</a>
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation. <a href="#">[2]</a> <a href="#">[3]</a>

Hazard Pictograms:



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Caption: GHS Pictograms for Flammable and Irritant Hazards.

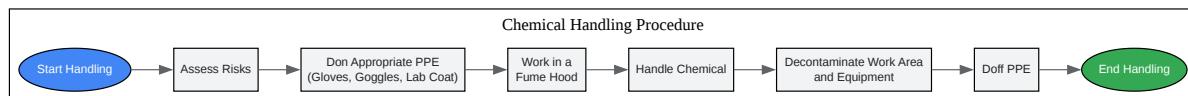
## Section 3: Experimental Protocols - Safety and Handling

Given the hazardous nature of this chemical, strict adherence to safety protocols is mandatory. The following methodologies are based on standard practices for handling similar hazardous chemicals.

### Personal Protective Equipment (PPE) Protocol

A risk assessment should always be conducted before handling. The following PPE is recommended:

- Eye Protection: Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[2]
- Hand Protection: Handle with compatible chemical-resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.[2]
- Skin and Body Protection: Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[2]
- Respiratory Protection: Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls where risk assessment shows it is necessary.[2]



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Caption: Recommended workflow for safely handling the chemical.

## Spill Response Protocol

In the event of a spill, the following steps should be taken:

- Evacuate: Evacuate unnecessary personnel from the area.[4]
- Ventilate: Ensure adequate ventilation.[2]
- Containment: Stop the leak if it is safe to do so. Dike the spill to prevent it from spreading.[4]

- Absorption: Soak up the spill with an inert absorbent material such as sand, silica gel, or universal binder.[2][5]
- Collection: Collect the absorbed material and place it in a suitable, closed container for disposal as hazardous waste.[2]
- Decontamination: Clean the spill area thoroughly.

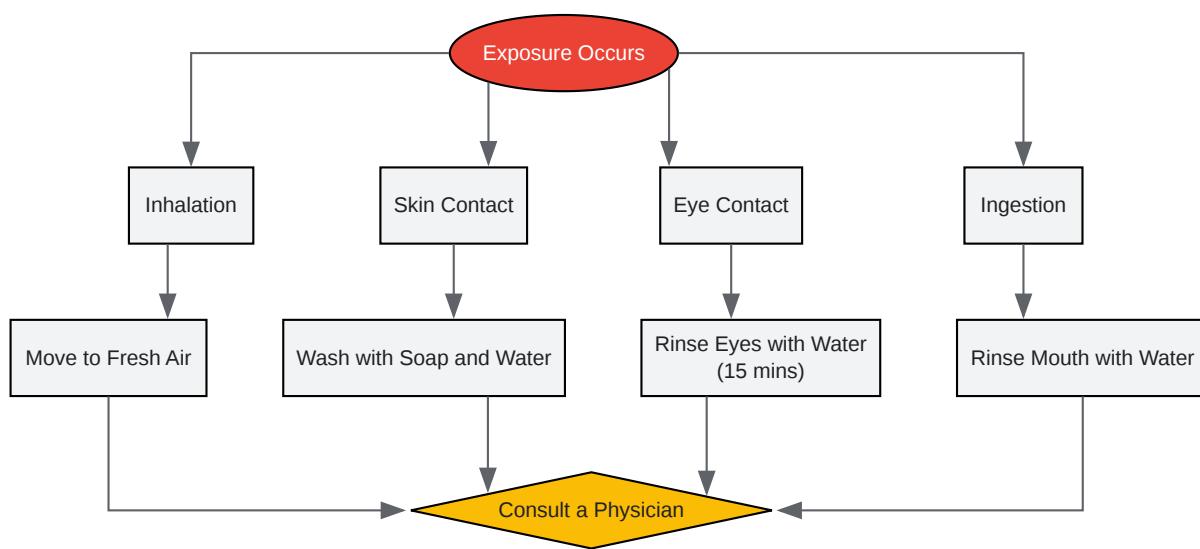
## Section 4: Toxicology and First Aid

The toxicological properties of **5-Bromo-2-(bromomethyl)-1,3-difluorobenzene** have not been fully investigated. However, based on related compounds, it is expected to be harmful if inhaled, swallowed, or absorbed through the skin.[2]

Table 3: Toxicological Information and First Aid Measures

Route of Exposure	Potential Health Effects	First Aid Measures
Inhalation	May cause respiratory tract irritation.[2]	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Causes skin irritation. May be harmful if absorbed through the skin.[2]	Wash off with soap and plenty of water. Consult a physician. [2]
Eye Contact	Causes serious eye irritation. [2]	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Ingestion	May be harmful if swallowed.	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

No component of similar products is identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH at levels greater than or equal to 0.1%. [2]



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Caption: First aid procedures for different exposure routes.

## Section 5: Firefighting Measures and Stability

The compound is a flammable liquid and vapor.[\[2\]](#)

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)
- Hazardous Combustion Products: Under fire conditions, hazardous decomposition products may form, including carbon oxides, hydrogen bromide gas, and hydrogen fluoride.[\[2\]](#)
- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus.[\[2\]](#)
- Chemical Stability: Stable under recommended storage conditions.[\[2\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[2\]](#)
- Conditions to Avoid: Heat, flames, and sparks.[\[2\]](#)

## Section 6: Storage and Disposal

- Storage: Store in a dry, cool, and well-ventilated place. Keep the container tightly closed and away from heat and ignition sources.[2][5]
- Disposal: Dispose of this material as hazardous waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[2]

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